

Kovats retention index 5-Methyl-2-heptene non-polar column

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Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

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Kovats Retention Index Data for (E)-5-Methylhept-2-ene

The following table summarizes the experimental RI values for (E)-5-Methylhept-2-ene (C₈H₁₆) on non-polar stationary phases, as recorded in the NIST Standard Reference Database [1].

Active Phase	Column Type	Temperature (°C)	Kovats RI	Reference
Squalane	Capillary	30	766.5	Soják, Addová, et al., 2004 [1]
Squalane	Capillary	40	768.0	Matukuma, 1969 [1]
Squalane	Capillary	55	772.5	Lulova, Leont'eva, et al., 1975 [1]
Squalane	Capillary	100	772.5	Lulova, Leont'eva, et al., 1976 [1]
Petrocol DH	Capillary	30	774.4	Soják, Addová, et al., 2004 [1]
Petrocol DH	Capillary	Ramp	774.0	Sojak, Kubinec, et al., 2006 [1]
Petrocol DH	Capillary	Ramp	775.0	Sojak, Kubinec, et al., 2006 [1]

Experimental Protocol: GC Analysis and RI Determination

This protocol outlines the methodology for determining the Kovats Retention Index of volatile organic compounds like (E)-5-Methylhept-2-ene using Gas Chromatography (GC) with a non-polar capillary column [1] [2] [3].

Materials and Equipment

- **Gas Chromatograph:** Equipped with a flame ionization detector (FID) or mass spectrometer (MS).
- **Column: Fused-silica capillary column with a non-polar stationary phase** (e.g., Squalane, Petrocol DH, or equivalent 100% dimethyl polysiloxane phase). A typical dimension is 30-60 m in length, 0.25 mm internal diameter, and 1.0 μm film thickness [1] [2].
- **Carrier Gas:** High-purity Hydrogen (H_2) or Helium (He).
- **Reference Standard:** Analytical standard of (E)-5-Methylhept-2-ene.
- **n-Alkane Standard Solution:** A homologous series of n-alkanes (C7-C10 or as appropriate) in a suitable solvent, prepared for the expected retention time of the target analyte.
- **Syringe:** A micro-syringe suitable for split/splitless injection.

Procedure

- **Step 1: Sample Preparation**
 - Prepare a dilute solution of the (E)-5-Methylhept-2-ene standard in a volatile solvent like hexane or methanol. The concentration should be suitable for the detector's linear range.
 - Prepare a separate solution containing the n-alkane series.
- **Step 2: Instrumental Parameters**
 - **Oven Program:** Based on the data, both **isothermal** and **temperature-programmed** methods are applicable.
 - *Isothermal:* Set the oven to a constant temperature between **30°C and 100°C**, depending on the application [1].
 - *Temperature Program:* A ramp from **40°C to 300°C** at 1°C/min can also be used [1].
 - **Injector Temperature:** Typically set between 220-280°C in split or splitless mode.

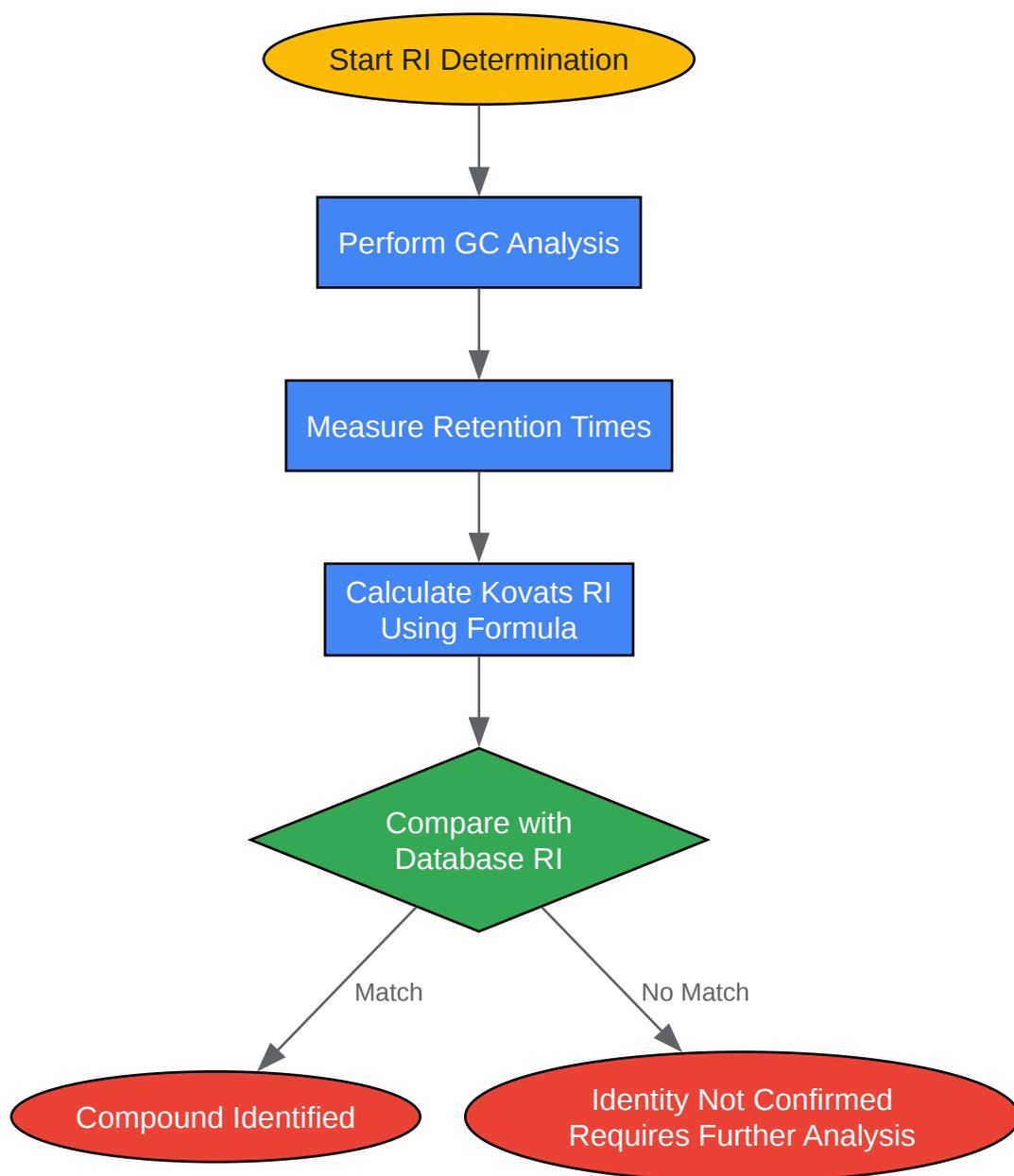
- **Detector Temperature:** Set according to the detector manufacturer's guidelines (e.g., 250°C for FID).
- **Carrier Gas Flow:** Set a constant flow, typically 1.0-1.5 mL/min for a 0.25 mm ID column.
- **Step 3: Data Acquisition and Analysis**
 - Inject 1 µL of the n-alkane standard solution. Record the retention time of each n-alkane peak.
 - Inject 1 µL of the (E)-5-Methylhept-2-ene sample solution and record its retention time.
 - **Calculate the Kovats Retention Index** using the formula: $[RI = 100 \times \left(n + \frac{t_x - t_n}{t_{n+1} - t_n} \right)]$ Where:
 - (t_x) = retention time of the analyte (5-Methylhept-2-ene)
 - (t_n) = retention time of the n-alkane eluting before the analyte
 - (t_{n+1}) = retention time of the n-alkane eluting after the analyte
 - (n) = number of carbon atoms in the n-alkane (t_n)

Quality Control and Validation

- **Reproducibility:** Perform triplicate injections of both the standard and sample to ensure the precision of retention times. The RI value should be consistent.
- **System Suitability:** The resolution between adjacent n-alkane peaks should be greater than 1.5.

Workflow for Retention Index Determination

The diagram below visualizes the logical workflow for determining and utilizing the Kovats Retention Index.



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Key Applications and Notes

- **Application in Complex Mixtures:** This protocol and the provided RI data are particularly useful for identifying (E)-5-Methylhept-2-ene in complex matrices such as **petrochemical streams** and **catalytic cracked gasoline**, where it is one of many isomeric octenes [1].
- **Confirmation of Identity:** The Kovats RI is a reliable, system-independent parameter. A match between the experimentally determined RI and the reference value from a database like NIST provides strong supporting evidence for compound identity, complementing mass spectral data [1].

- **Column Selection:** For analyzing hydrocarbons like **5-Methyl-2-heptene**, **non-polar columns** (e.g., methyl silicone or squalane) are recommended as they separate compounds primarily by **boiling point order** [2].

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References

1. (E)-5-Methylhept-2-ene - the NIST WebBook [webbook.nist.gov]
2. GC Column Types & Selection Guide | Shimadzu [shimadzu.com]
3. Comprehensive Evaluation of the Volatonic Fingerprint of ... [pmc.ncbi.nlm.nih.gov]

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